

Introduction to Partially Miscible Liquids: The Phenol-Water System

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Compound of Interest

Compound Name: Water-phenol-water

Cat. No.: B15414810

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The phenol-water system serves as a classic example of a binary liquid system exhibiting partial miscibility. At ordinary temperatures, phenol and water are not completely soluble in each other.^[1] When mixed, they form two distinct liquid layers, a phenomenon attributed to the interplay of intermolecular forces and temperature.^{[2][3]} These layers are referred to as conjugate solutions, with one layer being a saturated solution of phenol in water and the other a saturated solution of water in phenol.^{[1][2][3]} The mutual solubility of these two components is, however, highly dependent on temperature. As the temperature increases, the mutual solubility of phenol and water also increases.^{[1][2][3]}

The Phase Diagram Explained

The relationship between temperature and composition in the phenol-water system is graphically represented by a phase diagram. This diagram plots temperature against the weight percentage of phenol. The resulting curve is typically parabolic in shape.^[4]

- **Two-Phase Region:** The area inside the parabolic curve represents the conditions of temperature and composition where the system exists as two immiscible liquid phases.^[2]
- **One-Phase Region:** The area outside the curve represents the conditions where phenol and water are completely miscible, forming a single homogeneous solution.^[2]

The left side of the curve illustrates the solubility of phenol in water, while the right side shows the solubility of water in phenol.^[2] Both solubilities increase with a rise in temperature.^[2]

The Upper Critical Solution Temperature (UCST)

A key feature of the phenol-water phase diagram is the Upper Critical Solution Temperature (UCST), also known as the consolute temperature. This is the maximum temperature on the phase diagram, above which the two liquids are miscible in all proportions.^{[5][6]} For the phenol-water system, the UCST is approximately 66°C (with reported values varying slightly, such as 65.9°C, 66.8°C, or 68.1°C).^{[1][2][4][7]} The composition at which this temperature is achieved is around 34-36.1% phenol by weight.^{[1][8]} Above this critical temperature, the system will always form a single, homogeneous phase, regardless of the relative amounts of phenol and water.^[6]

Quantitative Solubility Data

The mutual solubility of phenol and water at different temperatures is summarized in the table below.

Temperature (°C)	% Phenol in Water Layer	% Water in Phenol Layer
20	8.4	27.2
30	9.4	31.8
40	12.0	38.0
50	17.0	44.0
60	25.0	55.0
66.8	34.0	34.0

Experimental Determination of the Phenol-Water Phase Diagram

The following protocol outlines the methodology for experimentally determining the miscibility temperatures for various compositions of phenol and water.

Apparatus and Chemicals:

- Test tubes

- Beaker (to be used as a water bath)
- Thermometer
- Pipettes or burettes
- Stirrer
- Phenol (handle with care as it is corrosive and toxic)
- Distilled water
- Heating apparatus (e.g., hot plate or Bunsen burner)

Experimental Protocol:

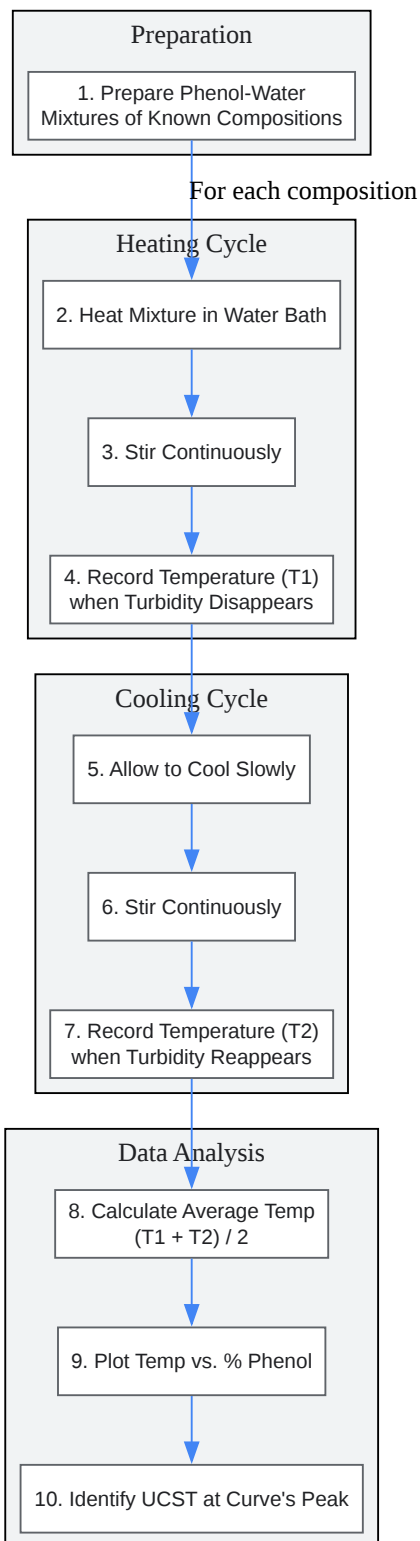
- **Preparation of Mixtures:** A series of phenol-water mixtures with varying compositions are prepared in different test tubes. It is often practical to start with a known weight or volume of phenol and incrementally add known volumes of water.^[7]
- **Heating:** Each test tube containing a phenol-water mixture is placed in a water bath and heated gently. The mixture is stirred continuously to ensure uniform temperature distribution.^[7]
- **Observation of Miscibility:** As the temperature rises, the turbidity of the two-phase mixture will decrease. The temperature at which the turbidity completely disappears, resulting in a single clear solution, is recorded as the miscibility temperature for that specific composition.^{[2][7]}
- **Cooling:** The clear solution is then allowed to cool slowly while being stirred.
- **Observation of Immiscibility:** The temperature at which turbidity reappears is noted. This temperature should be close to the miscibility temperature recorded during heating. The average of these two temperatures is taken as the final miscibility temperature.^[5]
- **Data Collection:** This procedure is repeated for all the prepared compositions of phenol and water.^[5]

- Plotting the Phase Diagram: The miscibility temperatures (y-axis) are plotted against the corresponding weight percentages of phenol (x-axis). The resulting points are connected to form the parabolic miscibility curve.[\[2\]](#)
- Determining the UCST: The peak of the plotted curve represents the Upper Critical Solution Temperature (UCST) and the corresponding critical composition.[\[7\]](#)

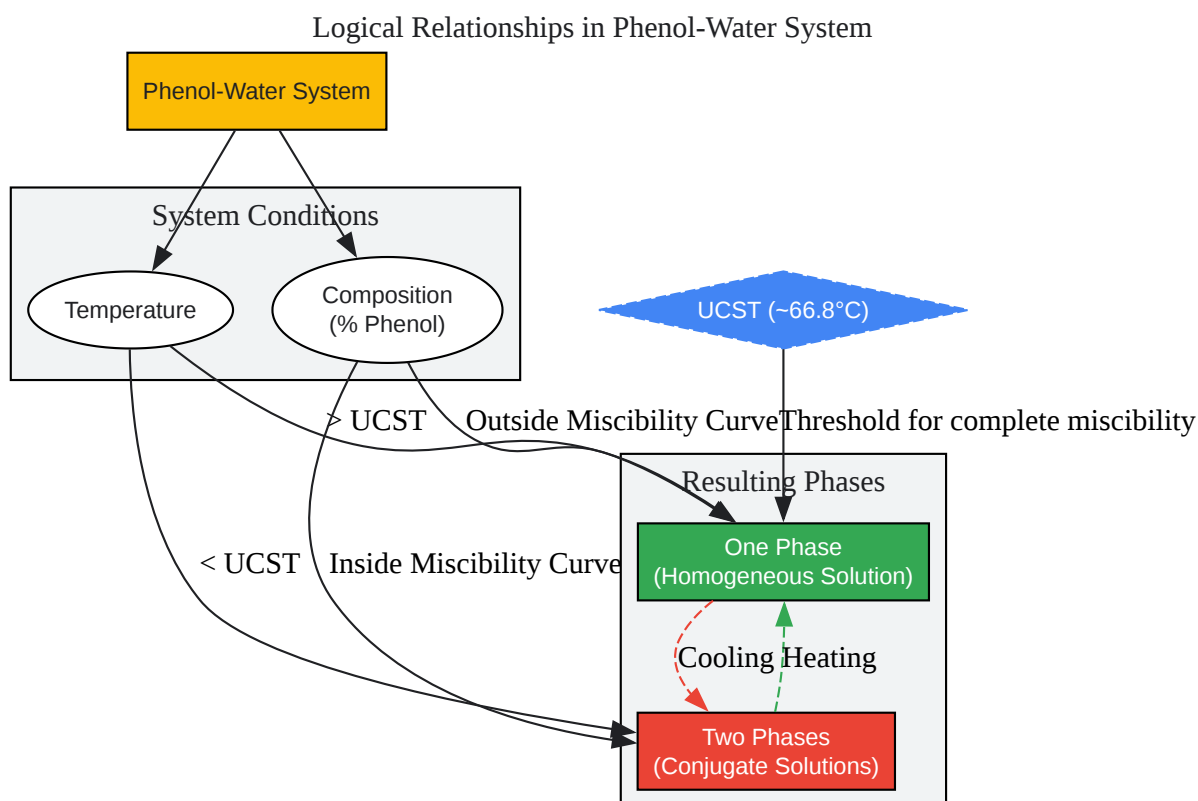
Visualizing the Experimental Workflow and Phase Relationships

The following diagrams illustrate the experimental workflow and the logical relationship between the system's components.

Experimental Workflow for Phenol-Water Phase Diagram

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Caption: A flowchart of the experimental procedure for determining the phenol-water phase diagram.



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Caption: A diagram illustrating the phase behavior of the phenol-water system based on temperature and composition.

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